

Technical Support Center: Troubleshooting Dissolution Issues with Omipalisib (GSK2126458)

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Compound of Interest

Compound Name: *N*-[2-(4-morpholinyl)phenyl]nicotinamide

Cat. No.: B251633

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From the desk of the Senior Application Scientist

Welcome to the technical support guide for **N-[2-(4-morpholinyl)phenyl]nicotinamide**, more commonly known in the scientific literature as Omipalisib (GSK2126458). This document is designed to provide researchers, scientists, and drug development professionals with expert guidance on overcoming common solubility challenges encountered with this potent phosphoinositide 3-kinase (PI3K) and mammalian target of rapamycin (mTOR) inhibitor.^{[1][2]}

A quick note on nomenclature: The chemical name provided by the user, "**N-[2-(4-morpholinyl)phenyl]nicotinamide**," differs from the established chemical name for Omipalisib (GSK2126458), which is 2,4-Difluoro-N-[2-methoxy-5-[4-(4-pyridazinyl)-6-quinolinyl]-3-pyridinyl]benzenesulfonamide.^[3] This guide will focus on troubleshooting for Omipalisib (GSK2126458), as it is the widely studied compound associated with this mechanism of action. Problems with dissolving small molecule inhibitors are common, but with a clear understanding of the compound's properties and proper technique, they can be readily solved.

Section 1: Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses the most common issues encountered during the handling and preparation of Omipalisib solutions.

Q1: My Omipalisib powder won't dissolve. What is the recommended solvent and procedure for preparing a stock solution?

Answer: Omipalisib is a hydrophobic molecule with very poor solubility in aqueous solutions like water or phosphate-buffered saline (PBS).[4][5] The recommended solvent for creating a high-concentration primary stock solution is high-purity, anhydrous Dimethyl sulfoxide (DMSO).[3][5][6]

Causality: DMSO is a powerful, polar aprotic solvent capable of dissolving a wide range of organic compounds that are insoluble in water.[7] Its ability to disrupt the crystal lattice of the solid-state powder makes it the solvent of choice for many kinase inhibitors.

Best Practice:

- Ensure you are using a fresh, unopened bottle of anhydrous (water-free) DMSO. DMSO is hygroscopic and can absorb moisture from the air, which can reduce its solvating power and potentially accelerate the degradation of the compound.[8]
- Centrifuge the vial of Omipalisib powder at low speed (e.g., 1000 x g for 1-3 minutes) to ensure all the powder is at the bottom before opening.[9]
- Add the calculated volume of DMSO to the vial to achieve your desired stock concentration (e.g., 10 mM or 20 mM). Most suppliers confirm solubility in DMSO at concentrations ranging from 5 mg/mL to as high as 50 mg/mL.[5][6]
- Vortex vigorously. If dissolution is slow, gentle warming in a water bath (not exceeding 40-50°C) or brief sonication can be employed to facilitate the process.[5][10]

Q2: My Omipalisib dissolved perfectly in DMSO, but it precipitated immediately when I added it to my cell culture medium. Why did this happen and how can I prevent it?

Answer: This is the most common issue researchers face and is a classic case of solvent-shifting precipitation, often called "crashing out."

Causality: While Omipalisib is soluble in 100% DMSO, its solubility dramatically decreases when the DMSO is diluted into an aqueous environment like cell culture medium or buffer.^[11] The DMSO molecules disperse and interact with water, leaving the hydrophobic drug molecules to agglomerate and precipitate out of the solution.^[11]

Solution Workflow: The key is to avoid a sudden, drastic change in the solvent environment.

- **Use Pre-warmed Media:** Always add your inhibitor to cell culture media that has been pre-warmed to 37°C. Solubility is generally higher at physiological temperatures.^[7]
- **Perform Intermediate Dilutions:** Do not add a highly concentrated DMSO stock directly to your full volume of media. It is better to make intermediate dilutions in DMSO or your culture medium.^{[8][12]}
- **Add Dropwise While Mixing:** Add the final aliquot of the inhibitor stock solution to the pre-warmed media slowly, drop-by-drop, while gently vortexing or swirling the media. This ensures rapid dispersal and prevents localized high concentrations of the compound from forming and precipitating.^[7]
- **Check Final Concentration:** Ensure your final working concentration does not exceed the solubility limit of Omipalisib in the final aqueous solution. For example, a 1:1 mixture of DMSO and PBS (pH 7.2) only supports a solubility of about 0.5 mg/mL.^[6]

Q3: What is the maximum concentration of DMSO my cells can tolerate?

Answer: While DMSO is an excellent solvent, it can be toxic to cells at higher concentrations.

Causality: High concentrations of DMSO can affect cell membrane integrity, cellular differentiation, and overall viability. The tolerance varies between cell lines, but a general guideline is crucial for experimental integrity.

Best Practice:

- For most cell lines, the final concentration of DMSO in the culture medium should be kept at or below 0.5%, with an ideal target of <0.1% to minimize off-target effects.[7]
- Crucially, you must always include a "vehicle control" in your experiments. This control should contain the same final concentration of DMSO as your highest inhibitor concentration treatment group to ensure that any observed effects are due to the inhibitor and not the solvent.[8]

Q4: Can I use sonication or heat to help dissolve the compound?

Answer: Yes, both methods can be effective, but they must be used with caution.

Causality: Applying energy can help overcome the activation energy required to break the crystal lattice of the compound and force it into solution.

Best Practice:

- **Sonication:** Using a sonicating water bath is a recommended method to aid dissolution, particularly for achieving higher stock concentrations.[5][10] It is generally safe for the compound's integrity.
- **Heating:** Gentle warming in a water bath up to 50°C can be used.[10] However, prolonged exposure to high temperatures can risk degrading the compound. This should be used judiciously and only when other methods are insufficient.

Q5: How should I prepare and store my stock solutions to ensure stability and prevent precipitation?

Answer: Proper storage is critical for maintaining the potency and solubility of your inhibitor.

Causality: Small molecules can degrade over time, especially when in solution. Repeated freeze-thaw cycles can cause the compound to fall out of solution and can introduce moisture, leading to degradation.

Best Practice:

- Once your primary stock solution in DMSO is fully dissolved, aliquot it into smaller, single-use volumes in appropriate vials.[\[13\]](#)
- Store these aliquots at -20°C for short-to-medium term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[\[13\]](#)
- This practice of aliquoting minimizes the number of freeze-thaw cycles the main stock solution undergoes, preserving its integrity for the duration of your experimental campaign.
[\[13\]](#)

Section 2: Detailed Protocols & Workflows

Protocol 2.1: Preparation of a 10 mM High-Concentration Stock Solution in DMSO

Materials:

- Omipalisib (GSK2126458) powder (MW = 505.5 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Sonicating water bath (optional)

Procedure:

- Calculate the required mass of Omipalisib for your desired volume. For 1 mL of a 10 mM stock:

- $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 505.5 \text{ g/mol} * 1000 \text{ mg/g} = 5.055 \text{ mg}$
- Weigh out 5.055 mg of Omipalisib powder and place it in a sterile vial.
- Add 1 mL of anhydrous DMSO to the vial.
- Cap the vial tightly and vortex for 2-5 minutes until the powder is completely dissolved. Visually inspect against a light source to ensure no particulates remain.
- If dissolution is difficult, place the vial in a sonicating water bath for 10-15 minute intervals until the solution is clear.[\[5\]](#)
- Aliquot the 10 mM stock solution into single-use volumes (e.g., 20 μL) in sterile tubes.
- Store the aliquots at -20°C or -80°C .[\[13\]](#)

Protocol 2.2: Preparation of Working Solutions for In Vitro Cell-Based Assays

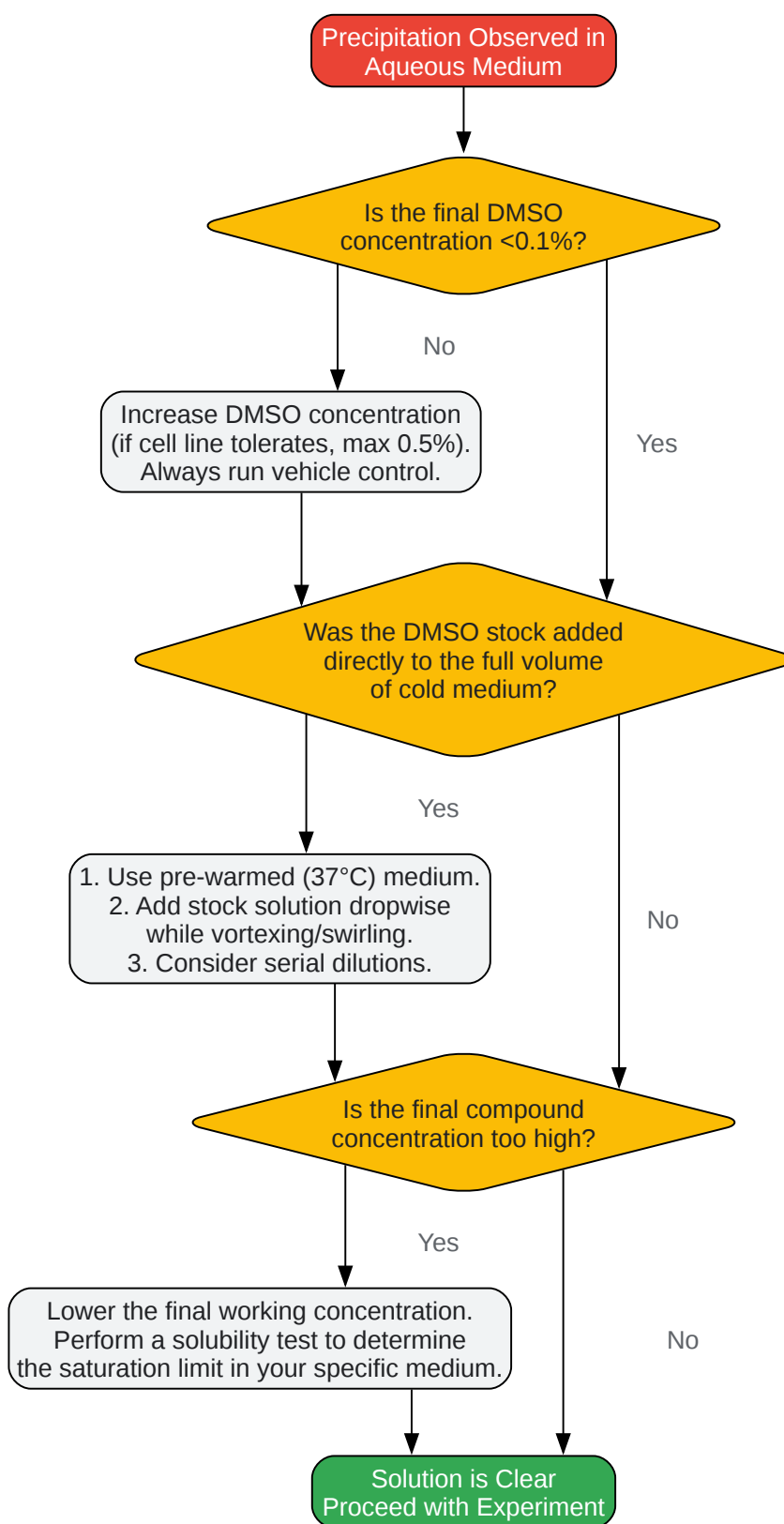
Objective: To prepare a 10 μM final working solution of Omipalisib in a 10 mL volume of cell culture medium, ensuring the final DMSO concentration is 0.1%.

Procedure:

- Thaw one aliquot of your 10 mM Omipalisib stock solution from Protocol 2.1.
- Prepare an Intermediate Dilution: In a sterile tube, perform a 1:100 intermediate dilution of the stock solution in DMSO.
 - Add 2 μL of the 10 mM stock to 198 μL of fresh DMSO.
 - Vortex gently. This creates a 100 μM intermediate stock.
- Pre-warm 10 mL of your complete cell culture medium to 37°C in a sterile conical tube.
- Prepare the Final Working Solution: Add 10 μL of the 100 μM intermediate stock to the 10 mL of pre-warmed medium.

- Calculation Check: $(100\ \mu\text{M} * 10\ \mu\text{L}) / 10,000\ \mu\text{L} = 0.1\ \mu\text{M}$. Correction needed in protocol logic for 10uM final.
- Corrected Step 4: To achieve a 10 μM final concentration, a different dilution is needed. Let's restart this step with a more direct method.
- Alternative Step 2 (Serial Dilution in Media): Prepare a 1 mM intermediate stock by adding 10 μL of the 10 mM stock to 90 μL of pre-warmed media. Vortex immediately. Then add 100 μL of this 1 mM solution to the remaining 9.9 mL of media. This keeps the DMSO shock lower at each step.
- Recommended Step 4 (Direct Addition with Mixing): To achieve a 10 μM final concentration from a 10 mM stock (a 1:1000 dilution):
 - Add 10 μL of the 10 mM DMSO stock solution to the 10 mL of pre-warmed medium.
 - Crucially, add the 10 μL drop-by-drop while the conical tube is on a vortex set to a medium speed. This ensures immediate dispersion.
- The final concentration of Omipalisib will be 10 μM .
- The final concentration of DMSO will be 0.1% (10 μL in 10,000 μL). This is well-tolerated by most cell lines.^[7]
- Use this freshly prepared working solution immediately for your experiment.

Troubleshooting Workflow for Compound Precipitation



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Caption: A logical workflow for troubleshooting precipitation issues.

Section 3: Technical Data & Summaries

Table 1: Solubility of Omipalisib (GSK2126458)

Solvent/System	Max Concentration (mg/mL)	Max Concentration (mM)	Notes	Reference(s)
DMSO	5 - 50	9.9 - 98.9	Higher concentrations may require sonication.	[3][5][6]
DMF	1	~2.0	[6]	
Ethanol	< 1	< 2.0	Insoluble or slightly soluble.	[5]
Water	< 1	< 2.0	Practically insoluble.	[4][5]
DMSO / PBS (pH 7.2) (1:1)	0.5	~1.0	Illustrates reduced solubility in aqueous mix.	[6]
10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline	≥ 2.5	≥ 4.95	Common formulation for in vivo studies.	[14]

Chemical Structure of Omipalisib (GSK2126458)

Caption: Chemical structure of Omipalisib (GSK2126458).

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